

Application Note: Quantification of Antihypertensive Agent Amlodipine in Biological Samples

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Compound of Interest

Compound Name: Antihypertensive agent 2

Cat. No.: B12391542

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Introduction

Amlodipine is a long-acting, third-generation dihydropyridine calcium channel blocker used extensively in the treatment of hypertension and angina.[1][2] It exerts its therapeutic effect by inhibiting the influx of calcium ions into vascular smooth muscle and cardiac muscle, leading to peripheral vasodilation and a reduction in blood pressure.[2][3] Accurate quantification of amlodipine in biological matrices such as human plasma is crucial for pharmacokinetic studies, bioequivalence trials, and therapeutic drug monitoring. This document provides detailed protocols for two robust and widely used analytical methods: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

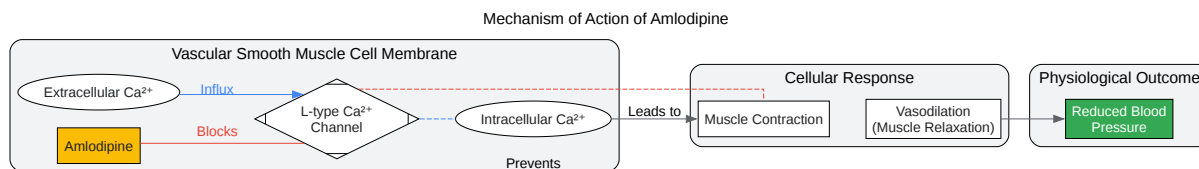
Method 1: Quantification by LC-MS/MS

Liquid chromatography coupled with tandem mass spectrometry is a highly sensitive and specific method for quantifying amlodipine in plasma, capable of achieving very low limits of quantification required for pharmacokinetic studies.[4]

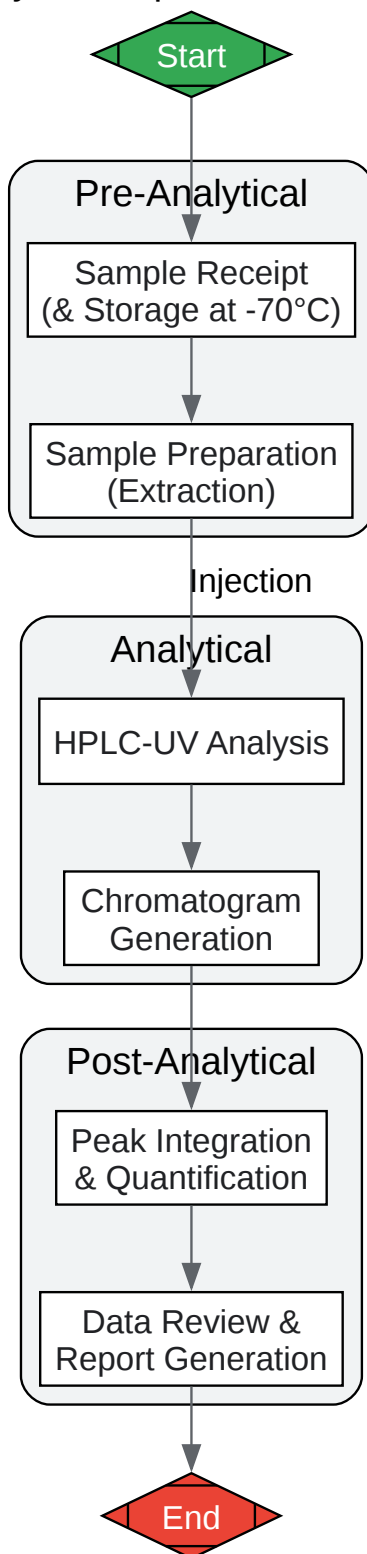
Signaling Pathway: Mechanism of Action of Amlodipine

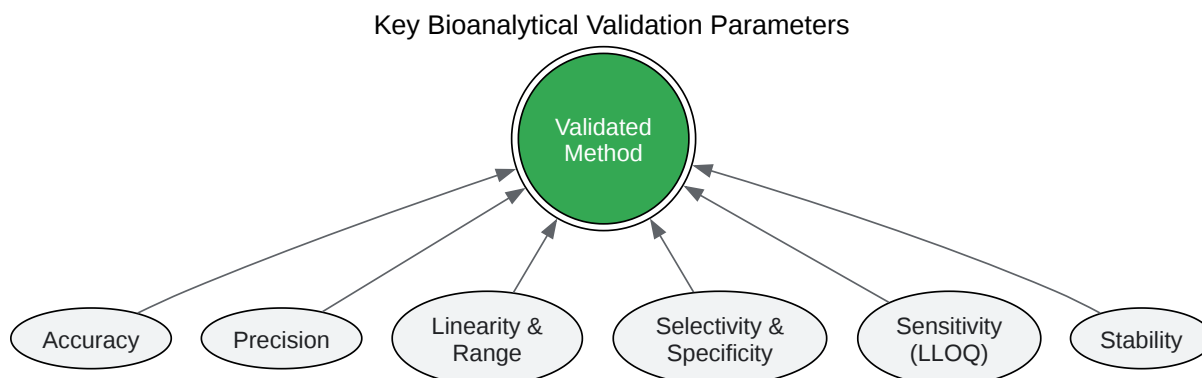
Amlodipine's primary mechanism involves the blockade of L-type voltage-gated calcium channels in vascular smooth muscle cells. This inhibition prevents the influx of extracellular

calcium, leading to muscle relaxation, vasodilation, and a subsequent decrease in peripheral vascular resistance and blood pressure.[2][3]



Bioanalytical Experimental Workflow





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